

ethyl vinyl ether IUPAC name, CAS number, and molecular structure

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Compound of Interest

Compound Name: Ethyl vinyl ether

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An In-Depth Technical Guide to Ethyl Vinyl Ether

This guide provides core technical information on **Ethyl Vinyl Ether**, a significant compound in organic synthesis and polymer chemistry. It is intended for researchers, scientists, and professionals in drug development who require precise and well-structured data.

Chemical Identity

The systematically correct and preferred IUPAC name for **ethyl vinyl ether** is Ethoxyethene[1][2]. It is also referred to by other names such as ethoxyethylene and vinyl ethyl ether[1][3][4].

Physicochemical Data

The fundamental quantitative properties of **ethyl vinyl ether** are summarized in the table below for ease of reference.

Property	Value	References
CAS Number	109-92-2	[2][5][6][7]
Molecular Formula	C ₄ H ₈ O	[3][4][7][8][9]
Molecular Weight	72.11 g/mol	[4][8]

Molecular Structure

Ethyl vinyl ether is an organic compound with the chemical formula $\text{CH}_3\text{CH}_2\text{OCH}=\text{CH}_2$.^{[1][2][5]} It is the simplest enol ether that remains liquid at room temperature and consists of an ethyl group and a vinyl group linked by an oxygen atom.^{[2][5]}

Caption: Molecular structure of Ethoxyethene (**Ethyl Vinyl Ether**).

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